

safe handling and storage procedures for cis-Cyclodecene

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Compound of Interest

Compound Name: *cis-Cyclodecene*

Cat. No.: B1623649

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Application Notes and Protocols for cis-Cyclodecene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cis-Cyclodecene**, a versatile cyclic alkene used in various research and development applications, including polymer chemistry and fragrance synthesis. The following sections outline its chemical and physical properties, safety hazards, handling and storage protocols, and specific experimental procedures.

Chemical and Physical Properties

cis-Cyclodecene (also known as (Z)-Cyclodecene) is a colorless liquid with the molecular formula $C_{10}H_{18}$. It is characterized by a ten-membered carbon ring containing one cis-configured double bond. This configuration imparts specific reactivity and stability to the molecule.^[1]

Property	Value	Reference
CAS Number	935-31-9	[2]
Molecular Formula	C ₁₀ H ₁₈	
Molecular Weight	138.25 g/mol	
Boiling Point	193 °C (379 °F; 466 K)	[2]
Flash Point	59 °C (138 °F; 332 K)	[2]
Density	Not specified	
Appearance	Colorless liquid	
Solubility	Insoluble in water	

Safety and Hazard Information

cis-Cyclodecene is classified as a hazardous substance and requires careful handling to minimize exposure risks.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source:

Incompatibility

cis-Cyclodecene is incompatible with strong oxidizing agents.[3] Reactions with these substances can be exothermic and potentially hazardous.

Stability and Reactivity

cis-Cyclodecene is the more stable isomer compared to trans-cyclodecene due to lower ring strain.[4][5] The double bond can participate in various addition reactions such as hydrogenation, halogenation, epoxidation, and hydroboration.[1] The rate constant for the reaction of **cis-cyclodecene** with OH radicals is $4.18 \times 10^{-11} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$. [1]

Safe Handling and Storage Protocols

Adherence to the following procedures is crucial for the safe handling and storage of **cis-Cyclodecene**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **cis-Cyclodecene** should be conducted to determine the appropriate PPE. The following are minimum requirements:

PPE	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If inhalation risk is high, a respirator may be necessary.

Handling Procedures

- **Engineering Controls:** All handling of **cis-Cyclodecene** should be performed in a well-ventilated laboratory, preferably within a chemical fume hood.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[3] Do not breathe vapors or mist.[3] Wash hands thoroughly after handling.

- **Spill Procedures:** In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material into a suitable container for disposal. Prevent the spill from entering drains.[3]

Storage Procedures

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[3]
- **Container:** Keep the container tightly closed to prevent evaporation and contamination.[3]
- **Incompatible Materials:** Store separately from strong oxidizing agents.

Experimental Protocols

The following are adapted protocols for common reactions involving alkenes and are applicable to **cis-Cyclodecene**. Researchers should perform a thorough risk assessment and literature review before proceeding with any experimental work.

Protocol 1: Epoxidation of cis-Cyclodecene (Adapted)

This protocol describes the formation of **cis-cyclodecene** oxide, a potential intermediate in organic synthesis.

Materials:

- **cis-Cyclodecene**
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM), anhydrous
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve **cis-Cyclodecene** (1 equivalent) in anhydrous dichloromethane.
- Cool the solution in an ice bath with stirring.
- Slowly add a solution of m-CPBA (1.1 equivalents) in dichloromethane to the cooled solution of **cis-Cyclodecene**.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by flash column chromatography.

Protocol 2: Hydroboration-Oxidation of cis-Cyclodecene (Adapted)

This two-step procedure converts **cis-Cyclodecene** to the corresponding alcohol with anti-Markovnikov regioselectivity.

Materials:

- **cis-Cyclodecene**
- Borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) solution (1 M in THF)
- Tetrahydrofuran (THF), anhydrous
- Aqueous sodium hydroxide solution (e.g., 3 M)
- Hydrogen peroxide (30% aqueous solution)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure: Part A: Hydroboration

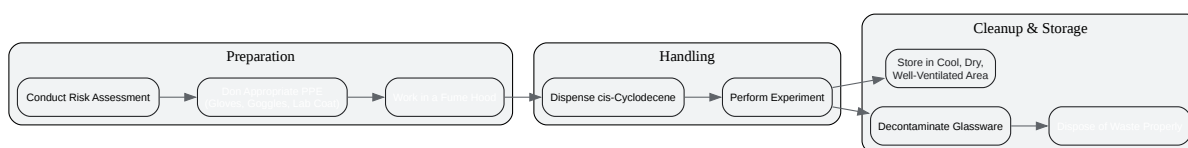
- Set up a dry three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet.
- Under a nitrogen atmosphere, add **cis-Cyclodecene** (1 equivalent) and anhydrous THF to the flask.
- Cool the flask to 0 °C in an ice bath.

- Slowly add the $\text{BH}_3 \cdot \text{THF}$ solution (0.4 equivalents) dropwise via the dropping funnel.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2-3 hours.

Part B: Oxidation

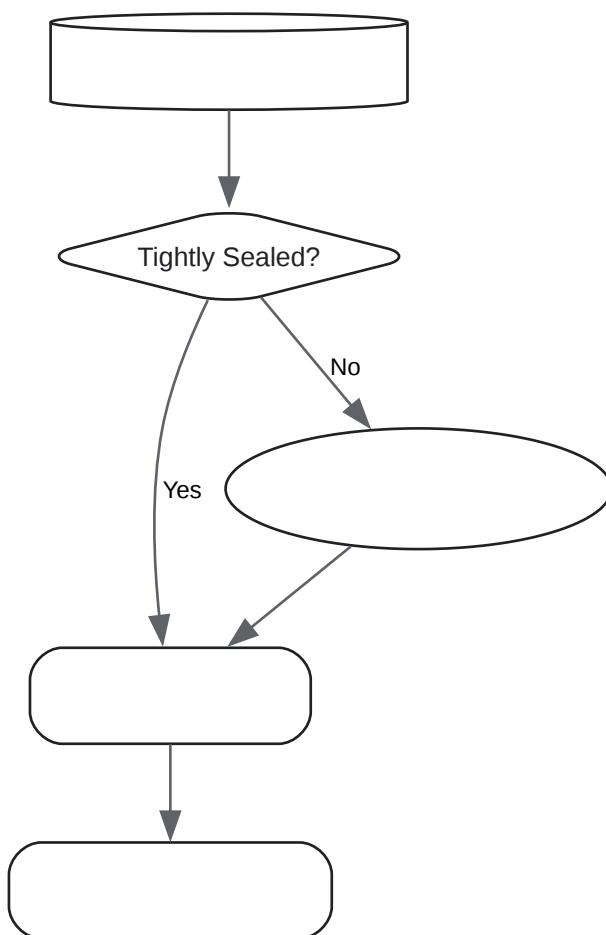
- Cool the reaction mixture back to 0 °C in an ice bath.
- Slowly add the aqueous sodium hydroxide solution, followed by the dropwise addition of 30% hydrogen peroxide, maintaining the temperature below 20 °C.
- After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1-2 hours.
- Add diethyl ether to the reaction mixture and transfer it to a separatory funnel.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the resulting alcohol by flash column chromatography.

Visualizations



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Safe Handling Workflow for **cis-Cyclodecene**.



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Logical Storage Procedures for **cis-Cyclodecene**.

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